

4-Acetoxy-N,N-dimethyltryptamine synthesis and characterization

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Acetoxy-N,N-dimethyltryptamine

CAS No.: 92292-84-7

Cat. No.: B1258756

[Get Quote](#)

An In-depth Technical Guide to the Synthesis and Characterization of **4-Acetoxy-N,N-dimethyltryptamine** (Psilacetin)

This document provides a comprehensive technical overview of **4-acetoxy-N,N-dimethyltryptamine** (also known as O-acetylpsilocin or psilacetin), a synthetic tryptamine of significant interest to the scientific community. As a prodrug of psilocin, the primary psychoactive metabolite of psilocybin, psilacetin serves as a valuable research tool and an alternative to psilocybin for pharmacological studies due to its comparable bioactivity and more accessible synthesis.^{[1][2]} This guide details a common synthetic route, purification strategies, and a multi-platform approach to its structural and analytical characterization, designed for researchers and professionals in drug development and medicinal chemistry.

Introduction: The Significance of Psilacetin

4-Acetoxy-N,N-dimethyltryptamine (4-AcO-DMT) is a semi-synthetic tryptamine first patented by Albert Hofmann in 1963.^[3] It is the O-acetylated ester of psilocin (4-hydroxy-N,N-dimethyltryptamine), the pharmacologically active agent responsible for the effects of psilocybin-containing mushrooms.^{[1][4]} The core value of 4-AcO-DMT in a research context

lies in its function as a prodrug. In vivo, it is rapidly and efficiently deacetylated by esterase enzymes to yield psilocin.[1] Studies have shown that over 99.9% of the compound is converted within minutes in human plasma, supporting the hypothesis that its pharmacological effects are attributable to the resulting psilocin.[1]

Compared to psilocybin, which can be challenging to synthesize, 4-AcO-DMT offers a more economical and straightforward synthetic pathway.[2][5] This has led to its proposal as a suitable substitute for psilocybin in scientific research.[3][5] This guide elucidates the chemical principles and practical methodologies underpinning its preparation and validation.

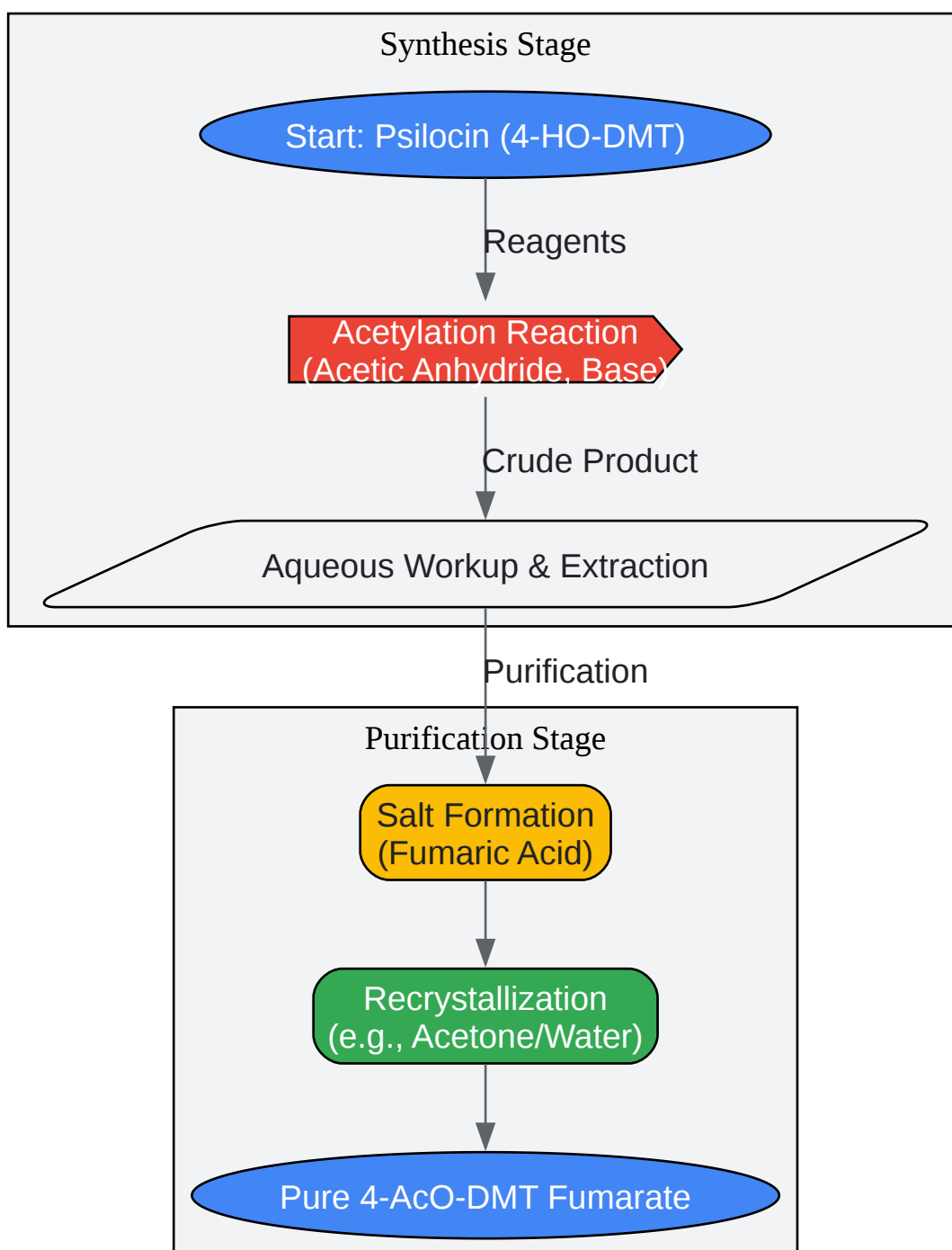
Part 1: Chemical Synthesis and Purification

The most common and direct synthesis of 4-AcO-DMT is achieved through the O-acetylation of psilocin. This reaction targets the phenolic hydroxyl group at the 4-position of the indole ring. The presence of the acetoxy group renders the molecule more resistant to oxidation under basic conditions compared to its parent compound, psilocin.[1]

Causality in Synthetic Strategy

The selection of psilocin as the starting material is logical due to its direct structural relationship to the target molecule. The acetylation reaction is a well-established, high-yielding transformation in organic chemistry. The primary challenge is to achieve selective O-acetylation without affecting the indole nitrogen or the tertiary amine on the ethyl side chain. Using a suitable acetylating agent under controlled conditions ensures the desired outcome. An alternative, though more complex, route involves the catalytic O-debenzylation of 4-benzyloxy-N,N-dimethyltryptamine in the presence of acetic anhydride.[5]

Visualized Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of 4-AcO-DMT fumarate.

Experimental Protocol: O-Acetylation of Psilocin

This protocol is a representative methodology based on established chemical principles for O-acetylation.

- **Dissolution:** Dissolve psilocin (1.0 eq) in a suitable anhydrous aprotic solvent (e.g., tetrahydrofuran or dichloromethane) under an inert atmosphere (e.g., nitrogen or argon).
- **Base Addition:** Add a non-nucleophilic organic base (e.g., triethylamine or pyridine, ~1.5 eq) to the solution and stir. The base acts as a scavenger for the acidic byproduct of the reaction.
- **Acetylation:** Cool the reaction mixture in an ice bath (0°C). Slowly add acetic anhydride (1.2 eq) dropwise. The use of an anhydride is a common and effective method for this transformation.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Quenching and Extraction:** Upon completion, quench the reaction by slowly adding water. Extract the aqueous layer multiple times with a suitable organic solvent (e.g., ethyl acetate).
- **Washing and Drying:** Combine the organic extracts and wash sequentially with a saturated sodium bicarbonate solution and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo to yield the crude 4-AcO-DMT freebase.

Purification and Salt Formation

The crude product is often purified by converting it into a more stable and crystalline salt, with the fumarate salt being common.[\[2\]](#)[\[6\]](#)

- **Salt Formation:** Dissolve the crude 4-AcO-DMT freebase in a minimal amount of a suitable solvent like acetone. In a separate flask, dissolve fumaric acid (0.5 eq, as it is a diprotic acid and forms a 2:1 salt) in a warm solvent such as ethanol or methanol.
- **Precipitation:** Slowly add the fumaric acid solution to the 4-AcO-DMT solution with stirring. The fumarate salt will precipitate out of the solution.

- **Recrystallization:** Collect the precipitate by filtration. For further purification, recrystallize the salt from an appropriate solvent system (e.g., acetone/water or ethanol).^[6]^[7] This process involves dissolving the salt in a minimum of hot solvent and allowing it to cool slowly, promoting the formation of well-defined crystals.
- **Final Product:** Collect the purified crystals by filtration, wash with a small amount of cold solvent, and dry under vacuum to yield pure bis(4-acetoxy-N,N-dimethyltryptammonium) fumarate.^[6]

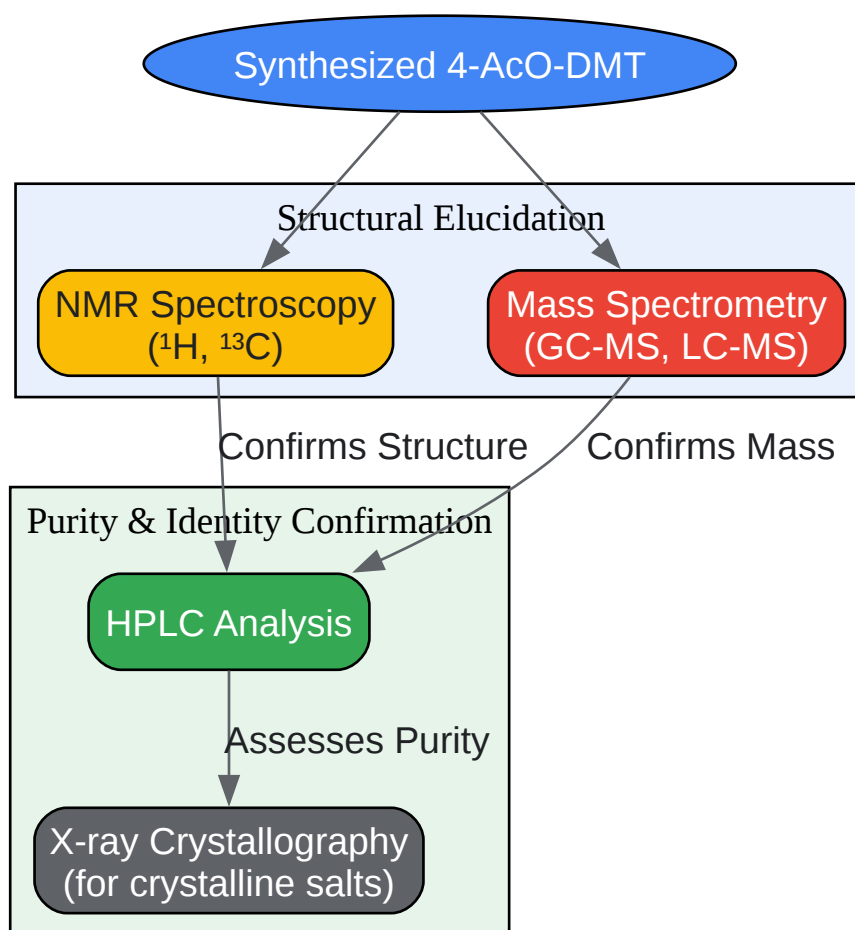
Part 2: Physicochemical and Spectroscopic Characterization

Thorough characterization is essential to confirm the identity, structure, and purity of the synthesized compound.

Physicochemical Properties

Property	Value	Source
Chemical Formula	C ₁₄ H ₁₈ N ₂ O ₂	^[8]
Molar Mass	246.31 g/mol	^[1]
Appearance	White or brown powder; can degrade to a tar-like substance	^[1] ^[9]
Melting Point	172-173 °C	^[1]
Stability	More resistant to oxidation than psilocin but can degrade over time	^[1]

Visualized Characterization Workflow



[Click to download full resolution via product page](#)

Caption: A multi-technique workflow for the analytical characterization of 4-AcO-DMT.

Spectroscopic and Chromatographic Analysis

NMR is the most powerful tool for unambiguous structure elucidation. For 4-AcO-DMT, the key expected signals in the ¹H NMR spectrum would include:

- A singlet corresponding to the acetyl methyl protons (-OCOCH₃).
- A singlet for the N,N-dimethyl protons (-N(CH₃)₂).
- Multiplets for the ethyl side chain protons (-CH₂CH₂N-).
- Distinct signals in the aromatic region corresponding to the protons on the indole ring system.

- A broad singlet for the indole N-H proton.

The ^{13}C NMR spectrum would corroborate this structure with signals for the carbonyl carbon of the acetate group, the aliphatic carbons of the side chain and N-methyl groups, and the aromatic carbons of the indole ring.

Mass spectrometry confirms the molecular weight and provides structural information through fragmentation patterns.

- High-Resolution MS (HRMS): Analysis using techniques like UPLC-Orbitrap MS would show a protonated molecular ion $[\text{M}+\text{H}]^+$ at approximately m/z 247.1441, corresponding to the elemental formula $\text{C}_{14}\text{H}_{19}\text{N}_2\text{O}_2^+$.[\[10\]](#)[\[11\]](#)
- Fragmentation: Collision-induced dissociation (CID) would produce characteristic fragment ions. A major fragment is typically observed at m/z 58, corresponding to the $[\text{CH}_2=\text{N}(\text{CH}_3)_2]^+$ ion from the cleavage of the ethyl side chain, which is a hallmark of N,N-dimethyltryptamines. Another key fragment would result from the loss of the acetyl group.[\[10\]](#)

Reversed-phase HPLC is an excellent method for determining the purity of the final product.[\[12\]](#)

- Methodology: A C18 column is typically used with a mobile phase consisting of a buffered aqueous solution and an organic modifier like acetonitrile or methanol.
- Detection: UV detection is suitable, as the indole ring system is chromophoric.
- Purity Assessment: A pure sample will exhibit a single major peak at a characteristic retention time. The peak area can be used to quantify purity against a known standard.

For definitive solid-state structural confirmation, single-crystal X-ray diffraction is employed, particularly for salt forms like the fumarate. This technique provides precise information on bond lengths, bond angles, and the three-dimensional arrangement of the molecules in the crystal lattice, confirming the ionic interaction between the protonated tryptamine and the fumarate dianion.[\[2\]](#)[\[6\]](#)

Part 3: In Vitro and In Vivo Profile

Metabolic Fate

The primary metabolic pathway for 4-AcO-DMT is hydrolysis.^[11] It is a substrate for esterase enzymes, which rapidly cleave the acetate ester to yield psilocin (4-HO-DMT) and acetic acid.^[1] This biotransformation is the basis for its classification as a psilocin prodrug. Further metabolism then follows the known pathways for psilocin, including glucuronidation and oxidation.^{[4][11]}

Pharmacological Relevance

O-acetylation of psilocin reduces its in vitro potency at the serotonin 5-HT_{2a} receptor by approximately 10- to 20-fold.^[3] However, this decrease is largely irrelevant in vivo. Due to its rapid deacetylation to psilocin, its behavioral effects in animal models (such as the head-twitch response in mice) are comparable in potency to psilocin itself.^[3] This confirms that 4-AcO-DMT functions as an effective delivery system for psilocin, producing a pharmacological profile that is qualitatively and quantitatively similar to psilocybin.^{[3][13]}

Conclusion

4-Acetoxy-N,N-dimethyltryptamine is a synthetically accessible and valuable research compound that serves as a reliable prodrug for psilocin. Its synthesis via the O-acetylation of psilocin is a robust and efficient process. The identity, purity, and structure of the final product can be unequivocally confirmed through a combination of powerful analytical techniques, including NMR, MS, and HPLC. The well-characterized fumarate salt provides a stable, crystalline form suitable for accurate and reproducible pharmacological studies. This guide provides a foundational framework for professionals engaged in the synthesis and analysis of this important tryptamine derivative.

References

- 4-AcO-DMT - Wikipedia. (n.d.). Retrieved January 25, 2026, from [\[Link\]](#)
- Glancy, J., et al. (2022). Synthesis, Structural Characterization, and Pharmacological Activity of Novel Quaternary Salts of 4-Substituted Tryptamines. ACS Omega. Available from: [\[Link\]](#)
- Shand, P., et al. (2022). Toxicology and Analysis of Psychoactive Tryptamines. MDPI. Available from: [\[Link\]](#)

- Recovered.org. (2023). Understanding the Risks and Benefits of 4-AcO-DMT. Retrieved January 25, 2026, from [\[Link\]](#)
- Nichols, D. E., & Frescas, S. (1999). Improvements to the Synthesis of Psilocybin and a Facile Method for Preparing the O-Acetyl Prodrug of Psilocin. Synthesis. Available from: [\[Link\]](#)
- Chadeayne, A. R., et al. (2019). Bis(4-acetoxy-N,N-dimethyltryptammonium) fumarate: a new crystalline form of psilacetin, an alternative to psilocybin as a psilocin prodrug. IUCr Journals. Available from: [\[Link\]](#)
- McCorvy, J. D., et al. (2018). Investigation of the Structure–Activity Relationships of Psilocybin Analogues. ACS Chemical Neuroscience. Available from: [\[Link\]](#)
- Manke, D. R., et al. (2022). Crystalline forms of psilacetin. Google Patents (US11358934B2).
- Li, L., et al. (2021). Identification of New Psychoactive Tryptamines 4-OH-MET and 4-AcO-DMT Using High Resolution Mass Spectrometry and Nuclear Magnetic Resonance Spectroscopy. ResearchGate. Available from: [\[Link\]](#)
- ACS Laboratory. (2024). What is 4-AcO-DMT? Understanding The Synthetic Psilocybin Analog. Retrieved January 25, 2026, from [\[Link\]](#)
- Wang, Y., et al. (2022). Tentative identification of in vitro metabolites of O-acetylpsilocin (psilacetin, 4-AcO-DMT) by UHPLC-Q-Orbitrap MS. Drug Testing and Analysis. Available from: [\[Link\]](#)
- PubChem. (n.d.). O-Acetylpsilocin. National Center for Biotechnology Information. Retrieved January 25, 2026, from [\[Link\]](#)
- Chadeayne, A. R., et al. (2019). Bis(4-acetoxy-N,N-dimethyltryptammonium) fumarate: a new crystalline form of psilacetin, an alternative to psilocybin as a psilocin prodrug. National Center for Biotechnology Information. Available from: [\[Link\]](#)
- Psilocin - Wikipedia. (n.d.). Retrieved January 25, 2026, from [\[Link\]](#)

- Chadeayne, A. R., et al. (2019). Bis(4-acetoxy-N,N-dimethyltryptammonium) fumarate: a new crystalline form of psilacetin, an alternative to psilocybin as a psilocin prodrug. ResearchGate. Available from: [\[Link\]](#)
- Sottolano, S. M., & Lurie, I. S. (1983). Analysis of psilocybin and psilocin in mushroom extracts by reversed-phase high performance liquid chromatography. Journal of Forensic Sciences. Available from: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-AcO-DMT - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. US11358934B2 - Crystalline forms of psilacetin - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 3. Investigation of the Structure–Activity Relationships of Psilocybin Analogues - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 4. Psilocin - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 5. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 6. journals.iucr.org [\[journals.iucr.org\]](https://journals.iucr.org)
- 7. Bis(4-acetoxy-N,N-dimethyltryptammonium) fumarate: a new crystalline form of psilacetin, an alternative to psilocybin as a psilocin prodrug - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 8. O-Acetylpsilocin | C₁₄H₁₈N₂O₂ | CID 15429212 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 9. Toxicology and Analysis of Psychoactive Tryptamines [\[mdpi.com\]](https://mdpi.com)
- 10. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 11. Tentative identification of in vitro metabolites of O-acetylpsilocin (psilacetin, 4-AcO-DMT) by UHPLC-Q-Orbitrap MS - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 12. Analysis of psilocybin and psilocin in mushroom extracts by reversed-phase high performance liquid chromatography - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 13. recovered.org [\[recovered.org\]](https://recovered.org)

- To cite this document: BenchChem. [4-Acetoxy-N,N-dimethyltryptamine synthesis and characterization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1258756/docs#4-acetoxy-n-n-dimethyltryptamine-synthesis-and-characterization\]](https://www.benchchem.com/product/b1258756/docs#4-acetoxy-n-n-dimethyltryptamine-synthesis-and-characterization)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)